

Total Synthesis of (-)-Viriditoxin: Application Notes and Protocols

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Compound of Interest

Compound Name: (-)-Viriditoxin
CAS No.: 1381782-08-6
Cat. No.: B611692

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Abstract

(-)-Viriditoxin is a fungal secondary metabolite that has garnered significant interest due to its potent inhibitory activity against the bacterial cell division protein FtsZ, a promising target for novel antibiotics. This document provides a detailed overview and protocol for the total synthesis of **(-)-Viriditoxin**, primarily focusing on the more efficient and scalable second-generation synthesis. The key transformations, including a stereoselective vanadium-catalyzed oxidative coupling to form the challenging biaryl bond, are described in detail. This protocol is intended to serve as a comprehensive guide for researchers in organic synthesis and medicinal chemistry.

Introduction

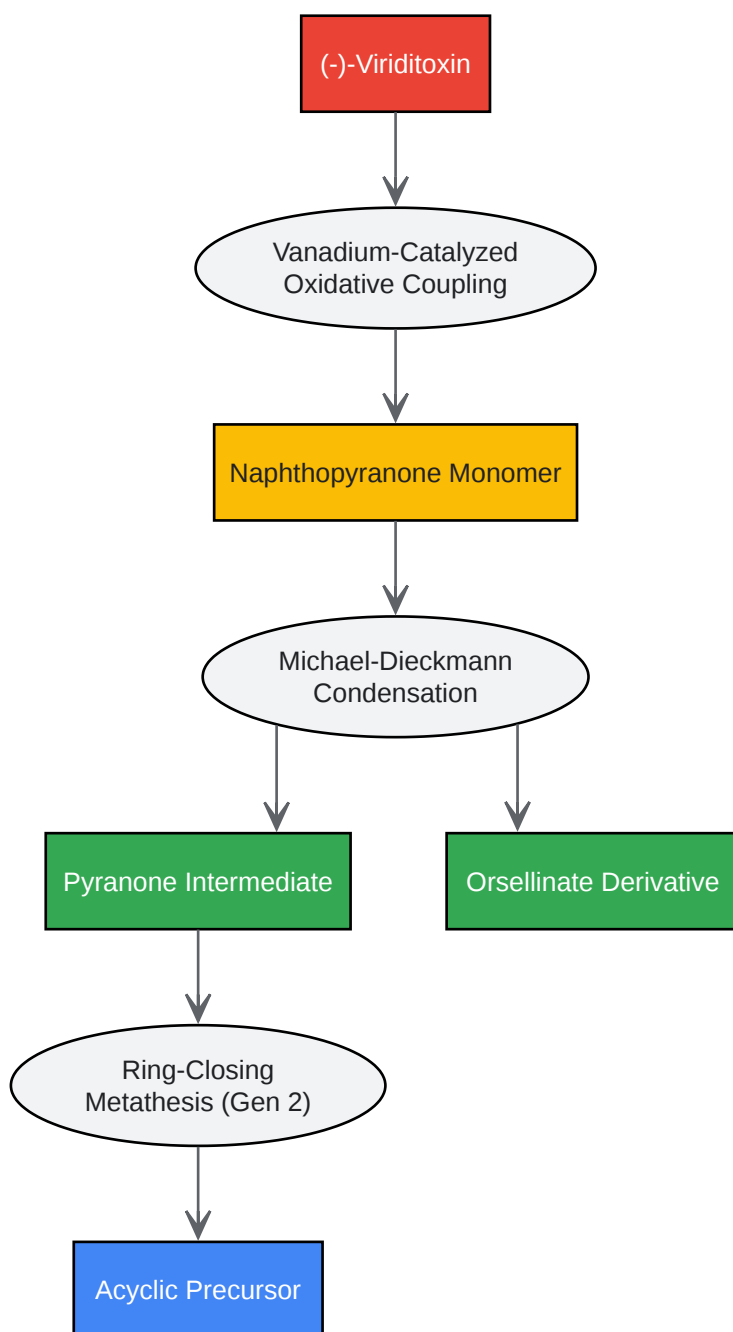
(-)-Viriditoxin is a dimeric naphthopyranone natural product isolated from *Aspergillus viridinutans*. Its unique 6,6'-binaphthopyran-2-one core and potent antibacterial activity make it an important target for total synthesis. The development of a robust synthetic route is crucial for enabling detailed structure-activity relationship (SAR) studies and further exploration of its

therapeutic potential. The first total synthesis confirmed the absolute configuration of the natural product. A subsequent second-generation synthesis improved upon the initial route in terms of efficiency, scalability, and stereoselectivity.^[1]

Overall Synthetic Strategy

The retrosynthetic analysis of **(-)-Viriditoxin** hinges on a late-stage atroposelective oxidative coupling of two naphthopyranone monomers. The synthesis of the monomer itself involves the construction of the tricyclic core, which has been achieved through a Michael-Dieckmann condensation sequence. The second-generation synthesis introduced a ring-closing metathesis (RCM) reaction to efficiently prepare a key pyranone intermediate.

Logical Relationship of Synthetic Strategy



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Caption: Retrosynthetic analysis of **(-)-Viriditoxin**.

Experimental Protocols (Second-Generation Synthesis)

The second-generation synthesis of **(-)-Viriditoxin** is a streamlined and highly diastereoselective process.^[2]

Synthesis of the Pyranone Substrate via Ring-Closing Metathesis

A key improvement in the second-generation synthesis is the efficient preparation of the pyranone intermediate using a ring-closing metathesis (RCM) reaction, which avoids the use of toxic reagents like allyltributyltin.^[2] The reaction proceeds smoothly using a second-generation Grubbs catalyst to yield the desired pyranone in high yield.^[2]

Naphthopyranone Assembly via Michael-Dieckmann/Oxidation

The tricyclic naphthopyranone core is assembled using a two-step Michael-Dieckmann condensation followed by an oxidation sequence. This approach has proven to be more efficient than a one-pot Staunton-Weinreb condensation.^[2]

Vanadium-Catalyzed Atroposelective Phenolic Coupling

The crucial C-C biaryl bond is formed through a vanadium-catalyzed oxidative coupling of the naphthopyranone monomer. The use of a chiral vanadium catalyst allows for high diastereoselectivity in this key step.^[3]

Final Steps: Deprotection and Functional Group Manipulations

The synthesis is completed through a series of final steps including methylation of hydroxyl groups and subsequent deprotection to yield **(-)-Viriditoxin**.^{[1][3]} For example, the methylation of the 7 and 7' hydroxyl groups is achieved using dimethyl sulfate.^{[1][3]} The final cleavage of ether protecting groups can be accomplished using reagents such as BCl₃.^[3]

Experimental Workflow



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Caption: Overall workflow of the second-generation total synthesis.

Quantitative Data

The following tables summarize the yields and spectroscopic data for key intermediates and the final product in the synthesis of **(-)-Viriditoxin**.

Compound	Step	Reagents and Conditions	Yield (%)
Pyranone 9b	Ring-Closing Metathesis	Second-generation Grubbs catalyst	89
Naphthopyranone 20b	Michael-Dieckmann/Oxidation	1. LDA, THF; 2. DDQ	53
Biaryl Intermediate 30	Oxidative Coupling	Vanadium catalyst (31b), O ₂	85
(-)-Viriditoxin	Final Steps	1. Me ₂ SO ₄ , K ₂ CO ₃ ; 2. TBAF; 3. Oxidation; 4. BCl ₃	42 (overall from intermediate 30)

Table 1: Selected yields for the second-generation synthesis of **(-)-Viriditoxin**.^[2]

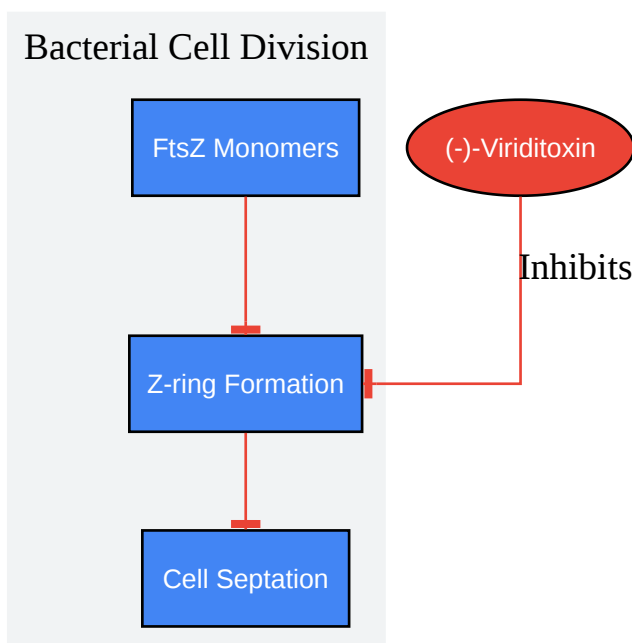
Compound	Optical Rotation [α]D	¹ H NMR (CDCl ₃ , δ)	¹³ C NMR (CDCl ₃ , δ)	HRMS (m/z)
Pyranone 9b	-32.59 (c 0.316, CHCl ₃)	7.66 (m, 4H), 7.41 (m, 6H), 6.81-6.93 (m, 1H), 6.02 (d, J=9.8 Hz, 1H), 4.63-4.75 (m, 1H), 3.91 (m, 1H), 3.81 (m, 1H), 2.29-2.39 (m, 2H), 2.03 (s, 1H), 1.90 (m, 1H), 1.06 (s, 9H)	164.6, 145.4, 135.7, 133.7, 130.0, 128.0, 121.6, 75.3, 59.6, 37.8, 29.7, 27.1, 19.4	[M+H] ⁺ calcd for C ₂₃ H ₂₉ O ₃ Si: 381.1881; found: 381.1878
(-)-Viriditoxin	-125 (c 0.1, CHCl ₃)	Spectra consistent with reported values.	Spectra consistent with reported values.	Data consistent with reported values.

Table 2: Spectroscopic data for key compounds.[2] The optical rotation of synthetic **(-)-viriditoxin** was found to be -118, which was different from the initially reported value for the natural product, but later confirmed to be correct by comparison with a purified natural sample. [2]

Biological Activity and Applications

(-)-Viriditoxin is a potent inhibitor of the bacterial cell division protein FtsZ, which is a prokaryotic homolog of tubulin.[3] Inhibition of FtsZ disrupts the formation of the Z-ring, which is essential for bacterial cell division, leading to filamentation and cell death.[3] This mechanism of action makes FtsZ an attractive target for the development of new antibiotics, particularly against drug-resistant strains like methicillin-resistant *Staphylococcus aureus* (MRSA). The availability of a robust total synthesis of **(-)-Viriditoxin** will facilitate the generation of analogs for detailed SAR studies, with the aim of developing more potent and selective FtsZ inhibitors.

Signaling Pathway Context



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Caption: Inhibition of FtsZ by **(-)-Viriditoxin**.

Conclusion

The second-generation total synthesis of **(-)-Viriditoxin** provides an efficient and scalable route to this biologically important natural product. The key features of this synthesis are the use of a ring-closing metathesis to construct the pyranone intermediate and a highly diastereoselective vanadium-catalyzed oxidative coupling to form the biaryl axis. The detailed protocols and data presented herein should serve as a valuable resource for researchers in the fields of organic synthesis and drug discovery.

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